

Application Notes and Protocols for Olaparib in Laboratory Settings

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Compound of Interest

Compound Name: *Olaparib*

Cat. No.: *B1684210*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and essential data for the laboratory use of **Olaparib**, a potent inhibitor of poly(ADP-ribose) polymerase (PARP) enzymes. Adherence to these guidelines is crucial for ensuring experimental reproducibility and accuracy.

Product Information

Characteristic	Description
Synonyms	AZD2281, Ku-0059436
Molecular Formula	C ₂₄ H ₂₃ FN ₄ O ₃
Molecular Weight	434.5 g/mol [1]
Appearance	White to off-white crystalline solid[2][3]
Storage	Store powder at -20°C for up to 4 years.[1] In solvent, store at -80°C for up to 2 years or -20°C for up to 1 year.[4]

Solubility Data

Olaparib exhibits poor solubility in aqueous solutions but is soluble in several organic solvents. The following table summarizes its solubility in common laboratory solvents.

Solvent	Solubility	Notes
DMSO	~10 mg/mL to 125 mg/mL[1][4][5]	Heating to 50-60°C and ultrasonication can aid dissolution.[4][5] Use fresh, anhydrous DMSO as absorbed moisture can reduce solubility.[5]
DMF	~3 mg/mL[1]	Purge with an inert gas.[1]
Ethanol	~1.7 mg/mL to 2.17 mg/mL[2]	Gentle warming may be required.[2]
Water	Very poorly soluble[2][3]	Estimated maximum solubility of 10-20 µM.[2][3]
PBS (pH 7.2)	~0.5 mg/mL (in a 1:1 DMSO:PBS solution)[1]	Aqueous solutions are not recommended for storage beyond one day.[1][3]

Experimental Protocols

Preparation of Olaparib Stock Solution (10 mM in DMSO)

Materials:

- **Olaparib** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Equilibrate the **Olaparib** powder vial to room temperature before opening to prevent condensation.
- Weigh the desired amount of **Olaparib** powder in a sterile microcentrifuge tube. For a 10 mM stock solution, you will need 4.345 mg of **Olaparib** per 1 mL of DMSO.
- Add the appropriate volume of anhydrous DMSO to the **Olaparib** powder.
- Vortex the solution vigorously for 1-2 minutes to dissolve the powder.
- If the powder is not fully dissolved, briefly sonicate the tube in an ultrasonic bath and/or warm it at 37°C for 10 minutes.^[6]
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[7]
- Store the aliquots at -20°C or -80°C.^{[4][7]}

Preparation of Working Solutions for Cell Culture

Materials:

- 10 mM **Olaparib** stock solution in DMSO
- Pre-warmed cell culture medium

Protocol:

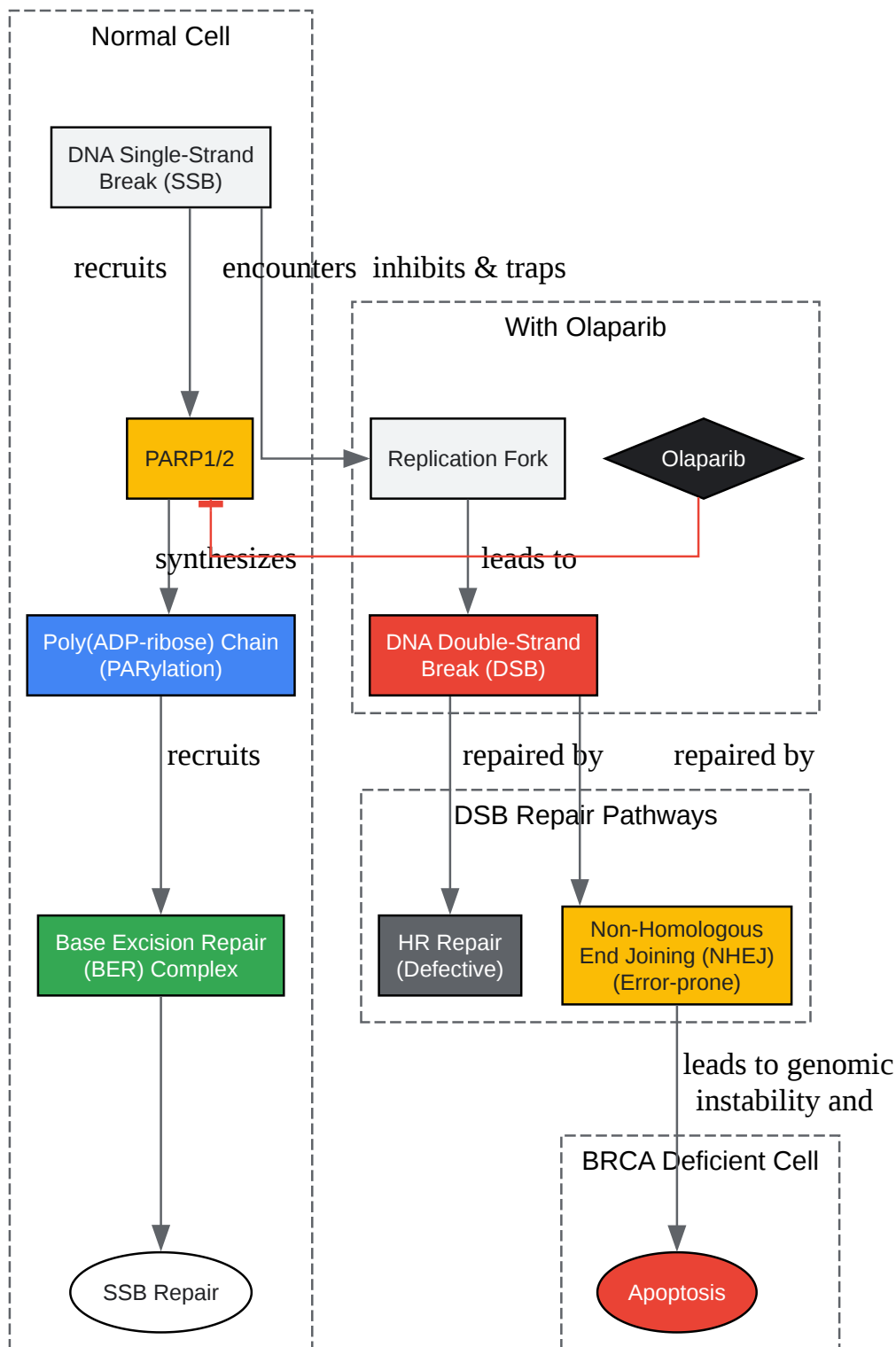
- Thaw an aliquot of the 10 mM **Olaparib** stock solution at room temperature.
- Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations for your experiment.
- It is critical to ensure that the final concentration of DMSO in the cell culture medium does not exceed a level that is toxic to the cells (typically $\leq 0.5\%$). Prepare a vehicle control with the same final concentration of DMSO.

- Use the freshly prepared working solutions immediately. Do not store aqueous working solutions.[\[1\]](#)[\[3\]](#)

Signaling Pathway and Experimental Workflow Diagrams

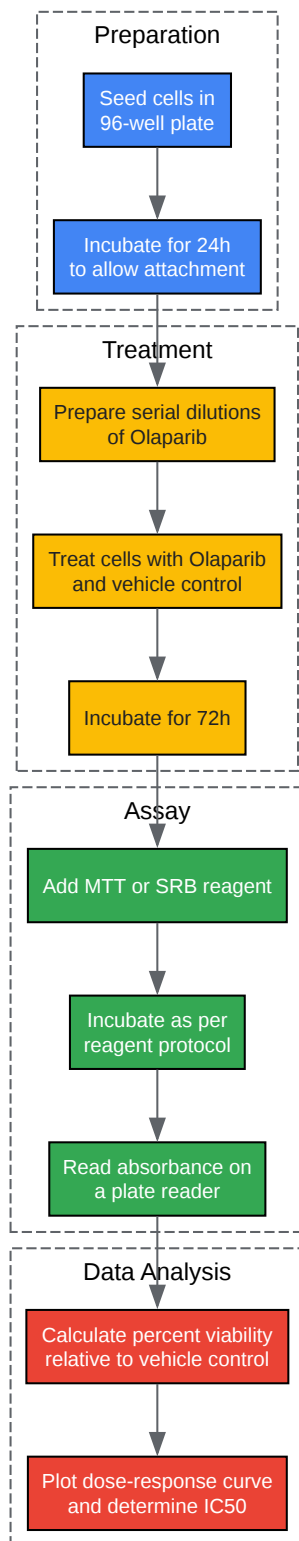
The following diagrams illustrate the mechanism of action of **Olaparib** and a typical experimental workflow for assessing its effects on cell viability.

Mechanism of Olaparib Action

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Caption: **Olaparib** inhibits PARP, leading to synthetic lethality in BRCA-deficient cells.

Cell Viability Assay Workflow



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Caption: A typical workflow for determining cell viability after **Olaparib** treatment.

Safety Precautions

Olaparib is a hazardous substance and should be handled with care.^[1]

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves when handling **Olaparib** powder and solutions.
- Handling: Avoid inhalation of the powder by working in a well-ventilated area or a chemical fume hood.^{[8][9]} Avoid contact with skin and eyes.^{[8][9]}
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.
- First Aid: In case of contact, wash the affected area thoroughly with water. If inhaled, move to fresh air. If ingested, seek immediate medical attention.^{[8][9]}

For more detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.^{[1][8][9][10][11]}

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